

# Absolute Configuration of Ciramadol Enantiomers: A Technical Guide

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## Compound of Interest

Compound Name: Ciramadol

Cat. No.: B049922

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## Introduction

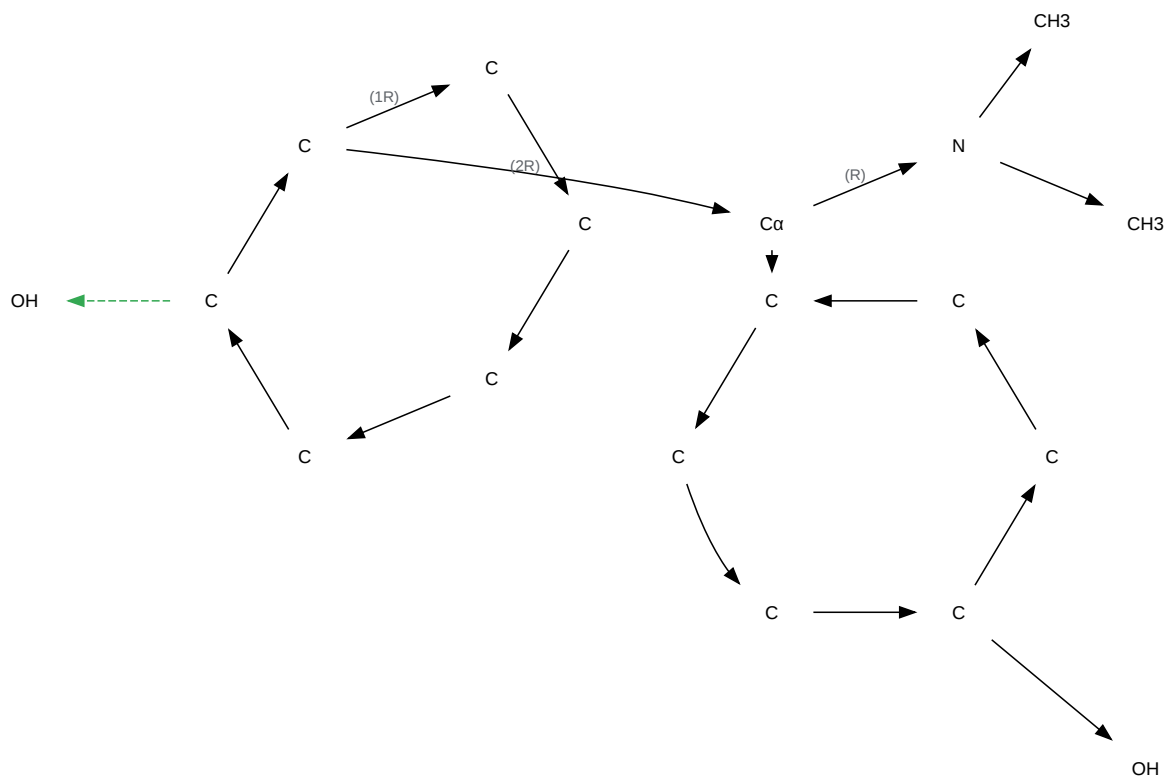
**Ciramadol**, scientifically known as (-)-cis-2-( $\alpha$ -dimethylamino-m-hydroxybenzyl)cyclohexanol, is a potent analgesic agent with a complex stereochemical profile that dictates its pharmacological activity. As a mixed agonist-antagonist at the  $\mu$ -opioid receptor, the spatial arrangement of its three chiral centers is critical to its interaction with biological targets. This technical guide provides an in-depth exploration of the absolute configuration of **Ciramadol**'s enantiomers, detailing the experimental methods used for its determination, its synthesis and resolution, and the stereoselective nature of its pharmacological action.

## Chemical Structure and Absolute Configuration

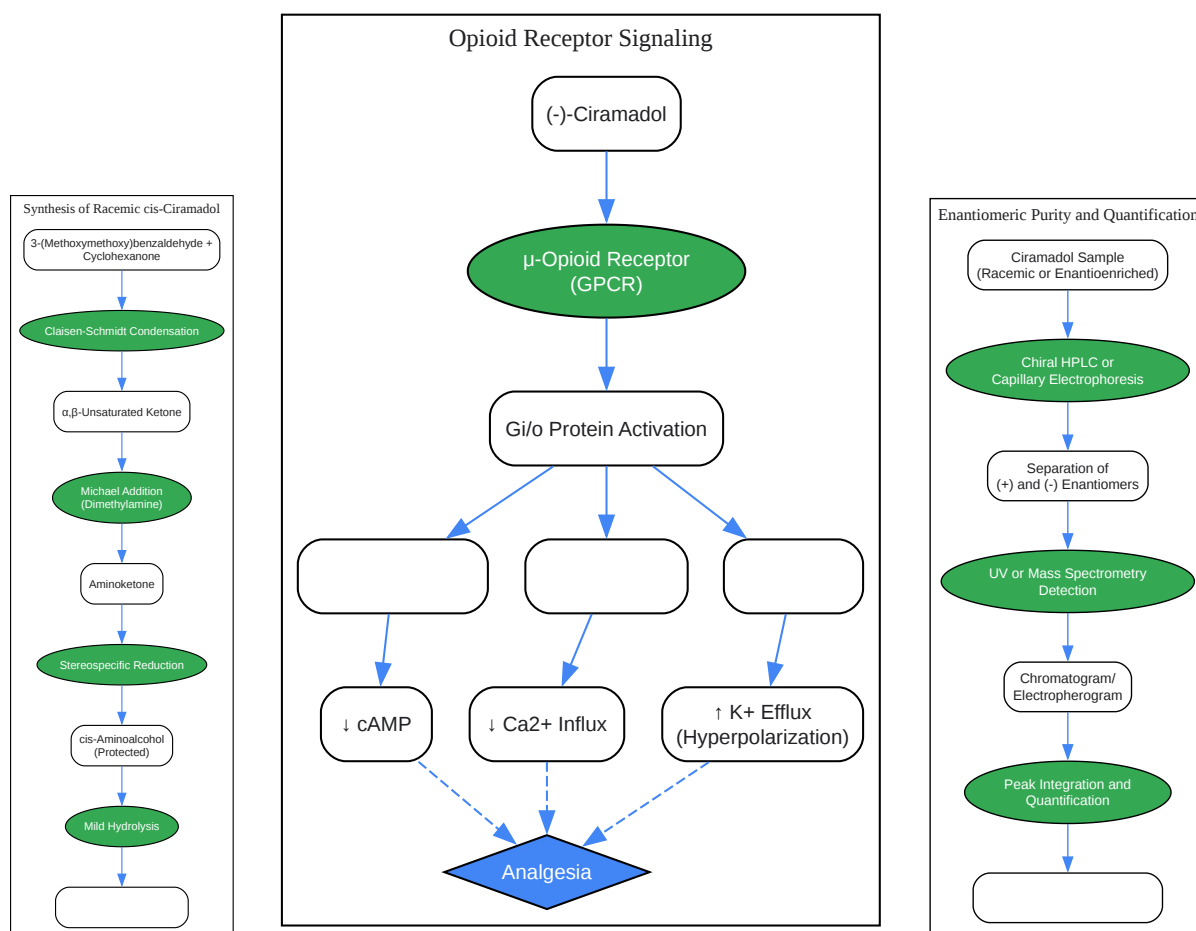
**Ciramadol** possesses three chiral centers, leading to the possibility of eight stereoisomers. The pharmacologically active enantiomer has been unequivocally identified through X-ray crystallography.

The absolute configuration of the active enantiomer of **Ciramadol** is (-)-(1R,2R)-2-[(R)- $\alpha$ -(Dimethylamino)-m-hydroxybenzyl]cyclohexanol.<sup>[1]</sup> Its Chemical Abstracts Service (CAS) name is 3-[(R)-(Dimethylamino)[(1R,2R)-2-hydroxycyclohexyl]methyl]phenol.<sup>[1]</sup>

Diagram of **Ciramadol**'s Absolute Configuration



Absolute Configuration of (-)-Ciramadol



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## References

- 1. Ciramadol [drugfuture.com]
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